

Physicochemical Characteristics of o-Bromochlorobenzene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Bromo-2-chlorobenzene

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Introduction

ortho-Bromochlorobenzene (**1-bromo-2-chlorobenzene**) is an organohalogen compound with the chemical formula C_6H_4BrCl . As a substituted aromatic hydrocarbon, it serves as a crucial intermediate in the synthesis of a variety of more complex molecules, including pharmaceuticals, agrochemicals, and other specialty chemicals. A thorough understanding of its physicochemical properties is paramount for its effective handling, reaction optimization, and for predicting its behavior in various chemical and biological systems. This technical guide provides a comprehensive overview of the key physicochemical characteristics of o-bromochlorobenzene, complete with experimental protocols and workflow visualizations.

Core Physicochemical Properties

The fundamental physical and chemical properties of o-bromochlorobenzene are summarized in the tables below for easy reference and comparison.

General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₄ BrCl	[1][2]
Molecular Weight	191.45 g/mol	[1][2]
Appearance	Clear, colorless to pale yellow liquid	
Melting Point	-13 °C (260 K)	[1][2]
Boiling Point	203-205 °C (476-478 K)	[1]
Density	1.649 g/cm ³ at 25 °C	
Refractive Index	1.5815 at 20 °C	

Solubility Data

Solvent	Solubility
Water	Insoluble
Organic Solvents	Soluble in many common organic solvents (e.g., ethanol, ether, benzene)

Spectral Data

Spectroscopic data is essential for the identification and characterization of o-bromochlorobenzene.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR): The ¹H NMR spectrum of o-bromochlorobenzene typically exhibits a complex multiplet in the aromatic region (approximately 7.0-7.6 ppm) due to the coupling of the four aromatic protons. The exact chemical shifts and coupling constants can provide detailed information about the substitution pattern on the benzene ring.[3]

¹³C NMR (Carbon-13 NMR): The ¹³C NMR spectrum will show six distinct signals for the six carbon atoms of the benzene ring, with chemical shifts influenced by the electronegative bromine and chlorine substituents.

Mass Spectrometry (MS)

The mass spectrum of o-bromochlorobenzene is characterized by a molecular ion peak (M^+) at m/z 190 and 192, corresponding to the presence of the bromine isotopes (^{79}Br and ^{81}Br) and chlorine isotopes (^{35}Cl and ^{37}Cl). The isotopic pattern of the molecular ion cluster is a key feature for identifying this compound.[\[4\]](#)

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of o-bromochlorobenzene are provided below.

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For o-bromochlorobenzene, which is a liquid at room temperature, this would involve cooling the substance until it solidifies and then determining the temperature at which it melts upon warming.

Methodology:

- **Sample Preparation:** A small amount of liquid o-bromochlorobenzene is placed in a capillary tube and cooled using a suitable cooling bath (e.g., dry ice/acetone) until it solidifies.
- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a melting point apparatus.
- **Heating:** The apparatus is heated slowly and steadily.
- **Observation:** The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded. The melting point is reported as this range.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Apparatus Setup:** A small amount of o-bromochlorobenzene is placed in a test tube, and a capillary tube (sealed at one end) is placed inverted in the test tube. The test tube is then attached to a thermometer and heated in a heating bath.
- **Heating:** The heating bath is heated gently.
- **Observation:** As the liquid heats up, a stream of bubbles will emerge from the open end of the capillary tube. The heating is stopped, and the liquid is allowed to cool.
- **Measurement:** The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Density is the mass of a substance per unit volume.

Methodology:

- **Mass Measurement:** The mass of a clean, dry pycnometer (a small glass flask for measuring density) is accurately measured.
- **Volume Measurement:** The pycnometer is filled with o-bromochlorobenzene, and its mass is measured again. The volume of the pycnometer is known or can be determined using a liquid of known density (e.g., water).
- **Calculation:** The density is calculated by dividing the mass of the o-bromochlorobenzene by the volume of the pycnometer.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology (Qualitative):

- **Sample Preparation:** A small amount of o-bromochlorobenzene (e.g., 1 mL) is added to a test tube containing a specific solvent (e.g., 5 mL of water or an organic solvent).

- **Mixing:** The mixture is agitated thoroughly.
- **Observation:** The mixture is observed to see if the o-bromochlorobenzene dissolves completely, partially, or not at all. The formation of a single homogeneous phase indicates solubility, while the presence of two distinct layers indicates insolubility.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Methodology (Neat Liquid):

- **Sample Preparation:** A drop of o-bromochlorobenzene is placed between two salt plates (e.g., NaCl or KBr).
- **Analysis:** The salt plates are placed in the sample holder of an IR spectrometer.
- **Spectrum Acquisition:** The IR spectrum is recorded, showing the absorption of infrared radiation at different wavenumbers, which correspond to the vibrational frequencies of the bonds in the molecule.

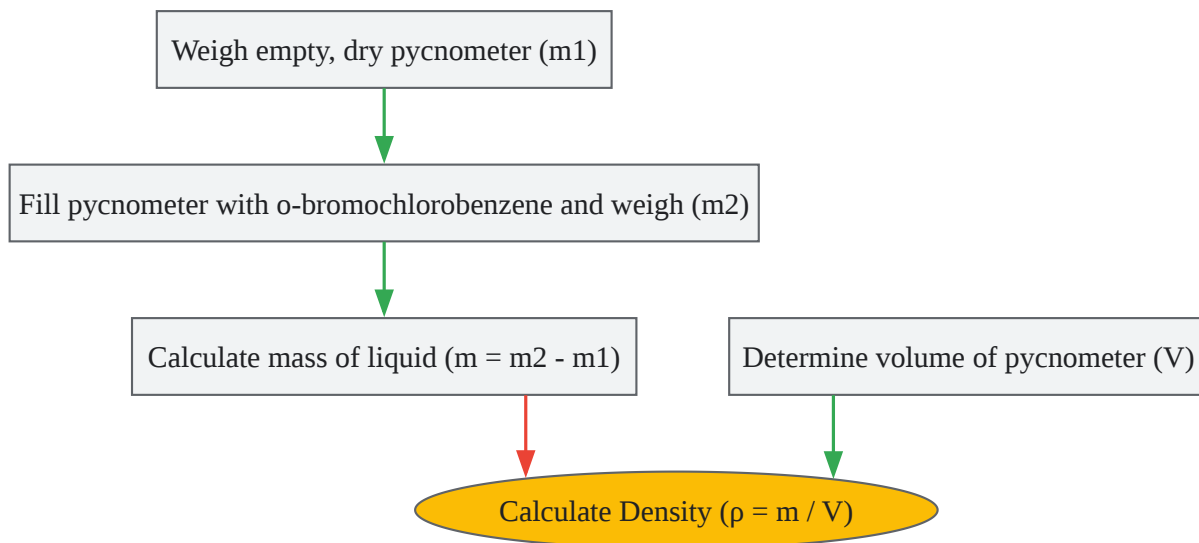
Visualizations

The following diagrams illustrate the general workflows for the experimental determination of key physicochemical properties.



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Boiling Point Determination Workflow



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Density Determination Workflow



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IR Spectrum Acquisition Workflow

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